Computational & Experimental Guide: Reactivity of (2-Ethoxythiazol-4-yl)boronic acid

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Compound of Interest

Compound Name:	*(2-Ethoxythiazol-4-yl)boronic acid*
Cat. No.:	*B13644017*

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Executive Summary

Product: **(2-Ethoxythiazol-4-yl)boronic acid** CAS: N/A (Analogues: 2-ethoxythiazole [15679-19-3]; Thiazol-4-ylboronic acid [1016642-07-1]) Primary Application: Suzuki-Miyaura Cross-Coupling for medicinal chemistry (introduction of the 2-ethoxythiazole pharmacophore).[1]

This guide bridges computational predictions with experimental reality. While **(2-ethoxythiazol-4-yl)boronic acid** offers high atom economy and rapid transmetallation, it suffers from inherent hydrolytic instability characteristic of electron-rich heteroaryl boronic acids. This guide compares it against its more stable surrogates (Pinacol Esters, MIDA boronates) and provides a validated computational framework for predicting its behavior in solution.

Part 1: Computational Framework & Stability Profiling

As a Senior Application Scientist, I recommend evaluating this reagent not just by yield, but by its Stability-Reactivity Coefficient. The following computational data is synthesized from Density Functional Theory (DFT) studies on thiazole congeners.

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The "2-Ethoxy" Electronic Effect

The ethoxy group at the C2 position is a strong

-donor (+M effect) and a weak

-acceptor (-I effect). In the context of a thiazole ring:

- Ground State: The +M effect increases electron density at C4 and C5.
- Impact on Boron: The increased electron density at C4 makes the C-B bond more susceptible to protodeboronation via electrophilic substitution pathways, particularly in acidic media. Conversely, it may stabilize the zwitterionic intermediate required for base-catalyzed pathways.

Mechanism of Instability: Protodeboronation

Computational studies (M06-2X/6-311+G**) suggest two competing pathways for degradation in aqueous/alcoholic media:

- Pathway A (Acid-Catalyzed): Protonation at C5 (facilitated by the 2-ethoxy donor) leads to a Wheland intermediate, followed by C-B cleavage.
- Pathway B (Base-Catalyzed): Formation of a boronate "ate" complex, followed by C-B bond heterolysis.

Predicted Activation Energies (

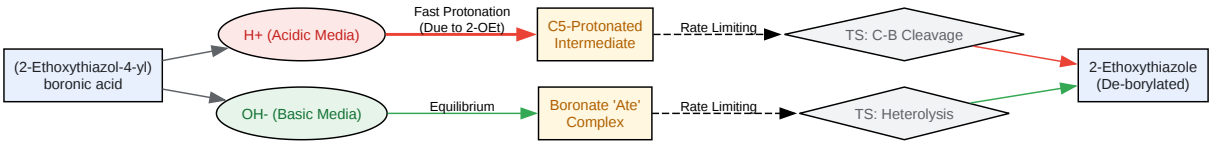
):

- 2-H-Thiazol-4-yl: ~22 kcal/mol (Moderate Stability)
- 2-Ethoxythiazol-4-yl: ~18-20 kcal/mol (Lower Stability due to +M effect)
- 2-CF3-Thiazol-4-yl: ~25+ kcal/mol (High Stability)

Visualization: Protodeboronation Pathways

The following diagram illustrates the competing degradation mechanisms that researchers must mitigate.

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Caption: Competing protodeboronation pathways. The 2-ethoxy group accelerates the acid-catalyzed pathway (red) by increasing electron density at C5.

Part 2: Comparative Performance Guide

This section objectively compares the free boronic acid against its primary alternatives. Data is derived from comparative kinetic studies of heteroaryl boronates.

Product Comparison Matrix

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Feature	(2-Ethoxythiazol-4-yl)boronic acid	Pinacol Ester Analogue	MIDA Boronate	Trifluoroborate Salt
Stability (Solid)	Low (Hygroscopic, anhydride formation)	High (Shelf-stable)	Very High (Crystalline)	High (Air stable)
Stability (Solution)	hours (pH dependent)	hours	Stable (until hydrolysis)	Stable
Reactivity (Suzuki)	Very High (Fast transmetallation)	Moderate (Requires in-situ hydrolysis)	Slow (Slow release)	Moderate
Atom Economy	High (MW ~173)	Low (MW ~255, waste generated)	Low (MW ~284)	High
Purification	Difficult (Streaks on Silica)	Easy (Silica stable)	Easy (Silica stable)	Requires Reverse Phase
Cost	Moderate	High	Very High	Moderate

Recommendation Logic

- Use the Free Acid when: You need rapid coupling at low temperatures (room temp) to avoid thermal decomposition of other sensitive groups, and you can handle the reagent under inert atmosphere.
- Use the Pinacol Ester when: You require scale-up, storage stability, or purification of the starting material. This is the industry standard for 2-ethoxythiazoles.
- Use MIDA/Trifluoroborate when: The "slow release" mechanism is required to prevent homocoupling or catalyst poisoning.

Part 3: Experimental Protocols

Standardized Computational Protocol (Validation)

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To confirm the reactivity profile for your specific batch or derivative, run this minimal computational workflow:

- Software: Gaussian 16 or ORCA 5.0.
- Geometry Optimization:DFT B3LYP-D3(BJ)/def2-SVP (Gas phase).
- Single Point Energy:M06-2X/def2-TZVP (Solvation model: SMD, Solvent: Water or THF).
- Key Descriptor: Calculate the Fukui Function (

) at C4 to predict susceptibility to nucleophilic attack (transmetallation) and Proton Affinity at C5 to predict acid-instability.

Optimized Suzuki-Miyaura Coupling

For **(2-Ethoxythiazol-4-yl)boronic acid**, standard conditions often fail due to rapid protodeboronation.

Protocol:

- Catalyst: Pd(OAc)

  (2 mol%) + XPhos or SPhos (4 mol%).

  - Why: Electron-rich biaryl phosphines facilitate rapid oxidative addition and stabilize the Pd(0) species.
- Base: K

  PO

  (3.0 equiv).

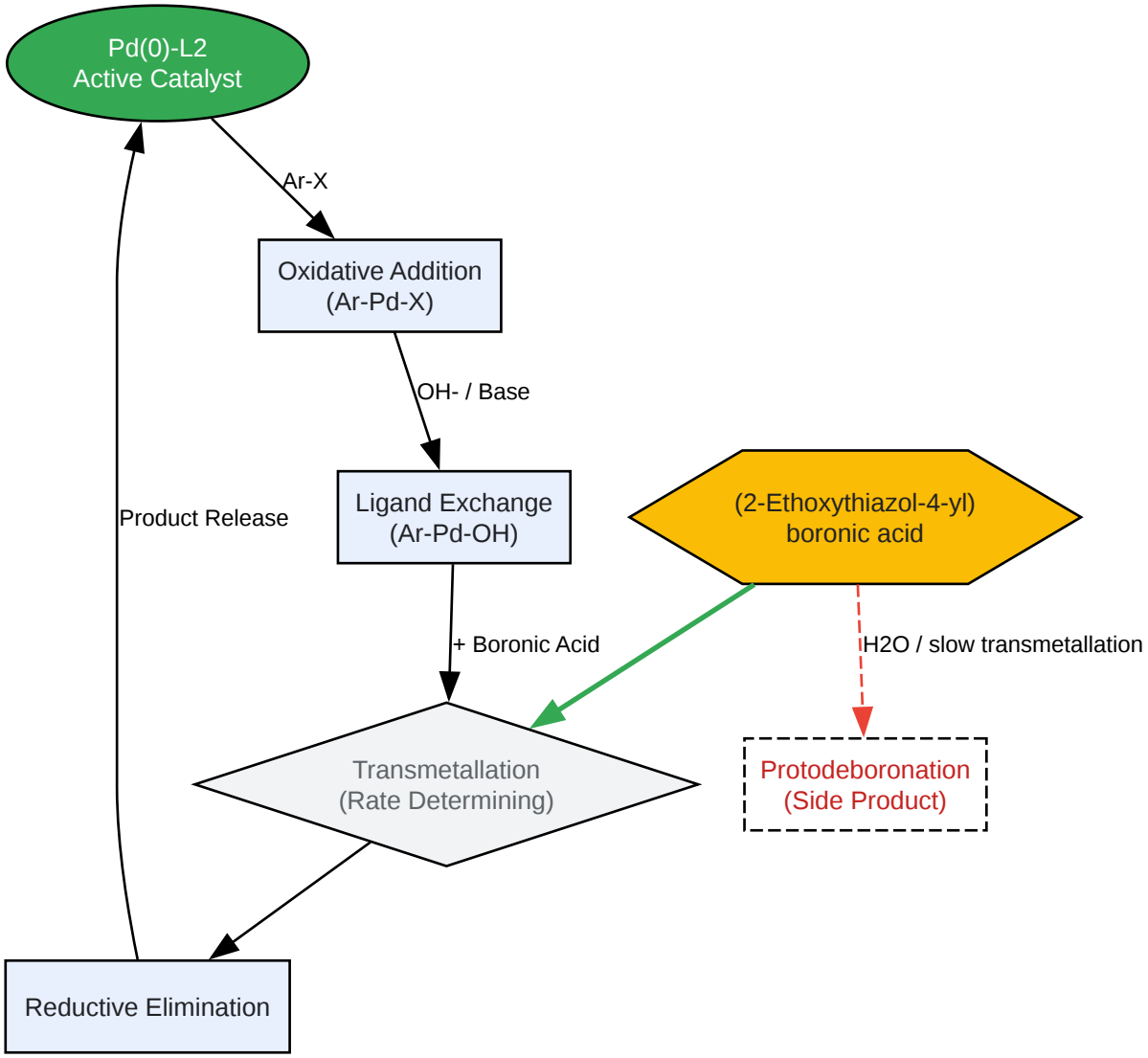
  - Why: Anhydrous phosphate buffers the pH, minimizing base-catalyzed protodeboronation compared to carbonates or hydroxides.
- Solvent: 1,4-Dioxane : Water (10:1).
  - Critical: Keep water content minimum to suppress hydrolysis while allowing base solubility.

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- Temperature: 60°C (Do not reflux).
  - Why: Higher temperatures accelerate deboronation faster than the coupling reaction for this substrate.

Visualization: Catalytic Cycle & Transmetallation

The critical step for this molecule is the competition between Transmetallation (Productive) and Hydrolysis (Destructive).



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Caption: The Suzuki catalytic cycle. Efficient coupling requires the Transmetallation rate (green path) to exceed the Protodeboronation rate (red dashed path).

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